

Essential Safety and Logistical Information for Handling MDL-800

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MDL-800

Cat. No.: B608947

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical plans for the handling and disposal of **MDL-800**, a potent allosteric activator of SIRT6. Adherence to these guidelines is essential to ensure personnel safety and mitigate environmental contamination.

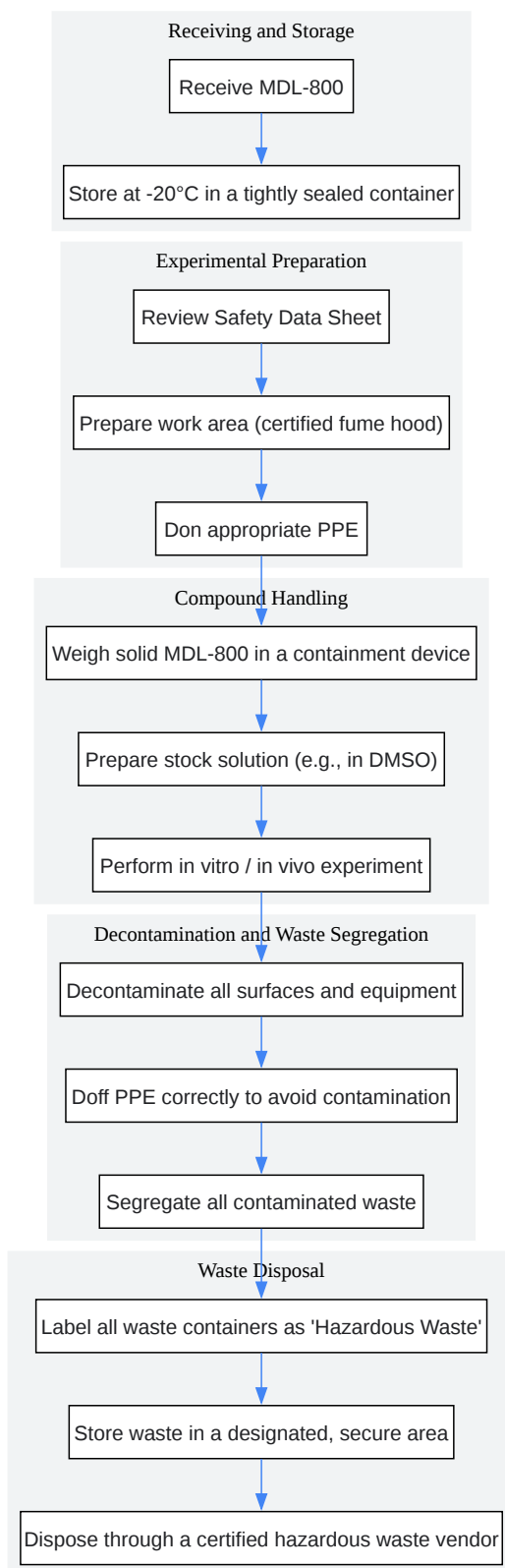
Personal Protective Equipment (PPE)

A thorough risk assessment considering the quantity, physical form (solid or solution), and specific experimental procedures should be conducted to determine the appropriate level of PPE. The following table summarizes the recommended PPE for various laboratory activities involving **MDL-800**.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Solid Form)	- Full-face powered air-purifying respirator (PAPR) or a certified fume hood. - Disposable solid-front lab coat with tight-fitting cuffs. - Double-gloving (e.g., nitrile). - Disposable sleeves. - Safety glasses or goggles (if not using a full-face respirator).	High risk of aerosolization and inhalation of the potent compound in its powdered form. Full respiratory and skin protection is critical.
Solution Preparation	- Certified chemical fume hood. - Lab coat. - Safety glasses with side shields or chemical splash goggles. - Single pair of chemical-resistant gloves (e.g., nitrile).	Reduced risk of aerosolization compared to handling the powder, but potential for splashes and spills remains. Engineering controls are the primary means of protection.
In Vitro / In Vivo Dosing	- Lab coat. - Safety glasses. - Appropriate chemical-resistant gloves.	Focus on preventing skin and eye contact with the MDL-800 solution.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **MDL-800** is critical for safety and experimental integrity. The following workflow outlines the key steps from receiving the compound to the final disposal of all associated waste.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com